

Application Note: [1,4'-Bipiperidin]-2-one as a Synthetic Intermediate

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Compound of Interest

Compound Name: [1,4'-Bipiperidin]-2-one

CAS No.: 159874-26-7

Cat. No.: B070529

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Executive Summary

The **[1,4'-Bipiperidin]-2-one** scaffold represents a privileged structural motif in modern medicinal chemistry, serving as a critical pharmacophore in G-protein coupled receptor (GPCR) modulators (specifically Muscarinic M1 and CCR2/5 antagonists) and Factor Xa inhibitors (e.g., Apixaban analogs).^[1] Its unique structural value lies in its ability to provide a semi-rigid, non-aromatic linker that constrains the spatial orientation of two termini while maintaining specific hydrogen-bonding vectors via the lactam carbonyl.^[1]

This application note details a robust, scalable synthetic protocol for the construction of the **[1,4'-Bipiperidin]-2-one** core.^[1] Unlike traditional alkylation methods that require harsh bases (NaH) and suffer from regio-isomeric impurities, this guide prioritizes a Reductive Amination-Cyclization strategy.^[1] This approach offers superior atom economy, milder conditions, and higher functional group tolerance.

Structural & Retrosynthetic Analysis

The **[1,4'-Bipiperidin]-2-one** system consists of a piperidine ring attached at its 4-position to the nitrogen of a valerolactam (piperidin-2-one) ring.^[1]

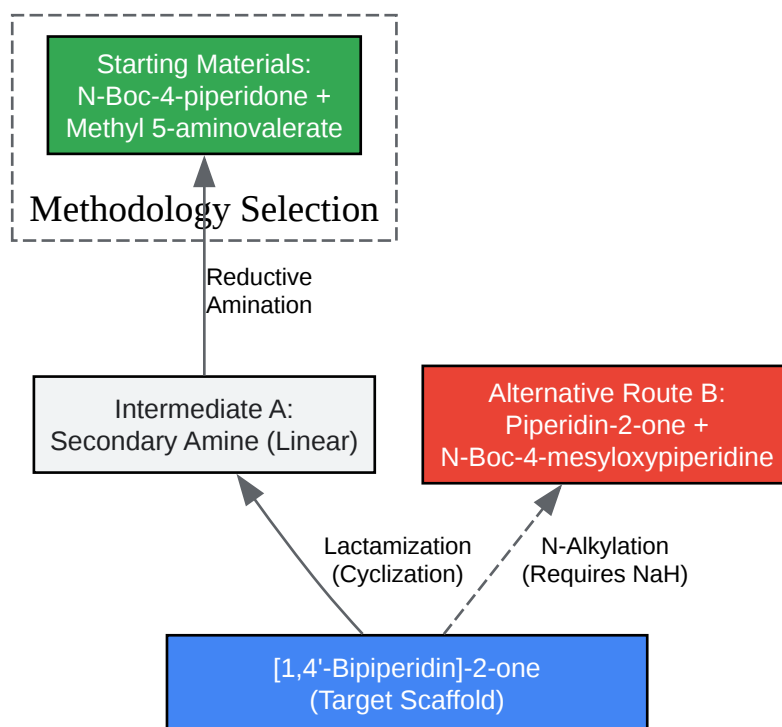
Structural Utility[1][2]

- Conformational Control: The lactam ring locks the nitrogen lone pair into conjugation, reducing basicity at the N1 position while the N1' (distal piperidine) remains basic ().[1]
- Vector Alignment: The scaffold forces substituents at the distal piperidine 4-position into an equatorial orientation relative to the lactam plane, critical for receptor pocket occupancy.[1]

Retrosynthetic Logic

We evaluate two primary routes:

- Route A (Recommended): Reductive amination of N-protected-4-piperidone with a -amino ester, followed by intramolecular cyclization.[1]
- Route B (Alternative):
displacement of a 4-leaving group on a piperidine by the anion of piperidin-2-one.[1] (Often suffers from poor nucleophilicity of the amide nitrogen).[1]



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Figure 1: Retrosynthetic analysis favoring the Reductive Amination pathway for milder conditions and higher regioselectivity.[1]

Detailed Protocol: Reductive Amination Route

Objective: Synthesis of tert-butyl 2-oxo-[1,4'-bipiperidine]-1'-carboxylate.

Materials & Reagents

Reagent	Equiv.	Role	Critical Attribute
N-Boc-4-piperidone	1.0	Electrophile	High purity essential to avoid enol byproducts.[1]
Methyl 5-aminovalerate HCl	1.1	Nucleophile	Free base generated in situ or pre-neutralized.[1]
Sodium Triacetoxyborohydride (STAB)	1.4	Reductant	Mild; minimizes ketone reduction prior to imine formation.[1]
Acetic Acid (AcOH)	1.0-2.0	Catalyst	Activates imine formation (pH 5-6 is optimal).[1]
Dichloromethane (DCM)	Solvent	0.2 M	Anhydrous preferred.[1]
Triethylamine (TEA)	1.1	Base	Only if using amine-HCl salt.[1]

Step-by-Step Methodology

Phase 1: Imine Formation & Reduction[1][2]

- Preparation: In a flame-dried round-bottom flask under atmosphere, suspend Methyl 5-aminovalerate HCl (1.1 equiv) in anhydrous DCM (0.2 M).

- Neutralization: Add TEA (1.1 equiv) dropwise at 0°C. Stir for 15 min until the solution clears (amine liberation).
- Addition: Add N-Boc-4-piperidone (1.0 equiv) followed by Acetic Acid (1.5 equiv).
- Equilibration: Stir at Room Temperature (RT) for 30–60 minutes. Note: This allows the hemiaminal/imine equilibrium to establish.^[1]
- Reduction: Cool to 0°C. Add STAB (1.4 equiv) portion-wise over 20 minutes. Caution: Mild gas evolution (

).^[1]
- Reaction: Warm to RT and stir for 12–16 hours.
 - Self-Validation Point: Monitor by TLC (5% MeOH/DCM).^[1] The ketone spot (

) should disappear.^[1] Stain with Ninhydrin; the product secondary amine will stain distinctively different from the primary amine starting material.^[1]

Phase 2: Thermal Cyclization (Lactamization)

Note: The intermediate linear amino-ester often cyclizes spontaneously, but thermal forcing ensures conversion.^[1]

- Workup: Quench with saturated

. Extract with DCM (3x).^[1] Wash combined organics with brine, dry over

, and concentrate in vacuo.
- Cyclization: Dissolve the crude oil in Toluene or Xylene (0.5 M).
- Reflux: Heat to reflux (110°C–130°C) for 4–6 hours.
 - Mechanism:^{[1][3][4][5][6]} Intramolecular aminolysis of the ester.^[1]
- Purification: Concentrate. Purify via flash column chromatography (Gradient: 0

10% MeOH in DCM).

Analytical Data Profile

- Appearance: White to off-white solid.[\[1\]](#)
- NMR (400 MHz,
): Diagnostic peaks include:
 - 4.60–4.75 (m, 1H, N-CH-N, methine at the junction).[\[1\]](#)
 - 3.20 (m, 2H, lactam
).[\[1\]](#)
 - 2.40 (t, 2H, lactam
).
 - 1.45 (s, 9H, Boc).
- LC-MS: ESI+
 . For Boc-protected (
), expect
 .[\[1\]](#)

Troubleshooting & Optimization (E-E-A-T) Common Failure Modes

Observation	Root Cause	Corrective Action
Incomplete Conversion	Steric hindrance or wet solvent.[1]	Add 3Å molecular sieves during imine formation to drive equilibrium.[1]
Dialkylation	Highly reactive amine.[1]	Unlikely with secondary ketone, but ensure stoichiometry is 1:1.
No Cyclization	Ester is too stable.[1]	Add catalytic DBU (0.1 equiv) during the reflux step to catalyze the transamidation.[1]

Safety Considerations

- STAB: While milder than [STAB](#), it generates acetic acid and hydrogen gas. Ensure proper venting.[1]
- Exotherms: The neutralization of the amine-HCl salt can be exothermic on large scales.[1]

Applications in Drug Discovery

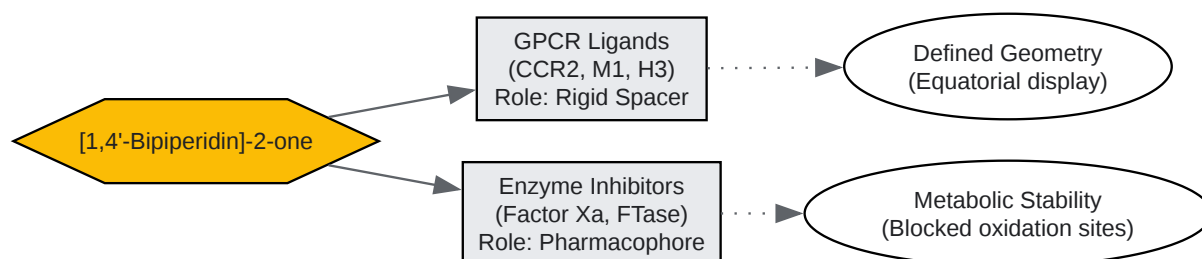
The **[1,4'-Bipiperidin]-2-one** scaffold is not merely a linker; it is a bioactive core.[1]

Case Study: H3 Receptor Antagonists

Researchers have utilized this scaffold to replace the imidazole moiety in Histamine H3 antagonists.[1][7] The lactam carbonyl acts as a hydrogen bond acceptor, mimicking the electronic profile of heteroaromatic rings without the liability of CYP450 inhibition often seen with imidazoles [2].

Case Study: Factor Xa Inhibitors

In the development of anticoagulants (analogs of Apixaban), the bipiperidinone motif serves as a surrogate for the morpholinophenyl group. The rigidity of the bipiperidine system improves metabolic stability by reducing the number of rotatable bonds [4].[1]



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Figure 2: Pharmacological utility of the scaffold in diverse therapeutic areas.

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